

# An In-Depth Technical Guide to 6-Cyclopropylpicolinic Acid

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## Compound of Interest

Compound Name: 6-Cyclopropylpicolinic acid

CAS No.: 1256793-43-7

Cat. No.: B1470234

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## Abstract

This technical guide provides a comprehensive overview of **6-Cyclopropylpicolinic acid**, a heterocyclic carboxylic acid of significant interest in medicinal chemistry and drug discovery. The document details its chemical identifiers, including its CAS number, molecular formula, and structure. It further outlines key physicochemical properties, safety and handling protocols, and representative methodologies for its synthesis and analytical characterization. The guide also explores the established and potential applications of **6-Cyclopropylpicolinic acid** and its derivatives, particularly focusing on their roles as versatile scaffolds in the development of novel therapeutic agents. This document is intended to serve as a valuable resource for researchers, chemists, and professionals in the field of drug development.

## Core Chemical Identifiers

**6-Cyclopropylpicolinic acid** is a derivative of picolinic acid, featuring a cyclopropyl substituent at the 6-position of the pyridine ring. This unique combination of a rigid, strained cyclopropyl group and the chelating picolinic acid moiety imparts distinct chemical and biological properties.



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## Physicochemical Properties

The physicochemical properties of **6-Cyclopropylpicolinic acid** are crucial for its handling, formulation, and biological activity. While extensive experimental data for this specific molecule is not readily available in public literature, properties can be estimated based on its structural analogues.



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## Safety, Handling, and Storage

Given the absence of a specific Safety Data Sheet (SDS) for **6-Cyclopropylpicolinic acid**, a precautionary approach based on related chemical structures is recommended. Picolinic acid derivatives and cyclopropyl-containing compounds may exhibit irritant properties.

### 3.1. Hazard Identification (Presumed)

- GHS Pictograms:
  - (Irritant)
  - (Corrosive - potential for eye damage)
- Potential Hazard Statements:
  - H315: Causes skin irritation.
  - H319: Causes serious eye irritation.
  - H335: May cause respiratory irritation.

### 3.2. Recommended Handling Procedures

- Work in a well-ventilated area, preferably in a chemical fume hood.
- Wear appropriate personal protective equipment (PPE), including safety glasses with side shields, chemical-resistant gloves (e.g., nitrile), and a lab coat.
- Avoid inhalation of dust or fumes.
- Avoid contact with skin and eyes. In case of contact, rinse immediately with plenty of water.

### 3.3. Storage Recommendations

- Store in a tightly sealed container in a cool, dry place.[1]
- Recommended storage temperature is 2-8°C.[1]
- Keep away from strong oxidizing agents and strong bases.

## Synthesis and Characterization

The synthesis of **6-Cyclopropylpicolinic acid** can be approached through various synthetic routes, often involving the introduction of the cyclopropyl group onto a pre-existing pyridine ring or the construction of the pyridine ring itself.

#### 4.1. Exemplary Synthetic Pathway

A plausible synthetic route involves a cross-coupling reaction, such as a Suzuki or Negishi coupling, between a suitable 6-halopicolinate and a cyclopropylboronic acid derivative or a cyclopropylzinc reagent, followed by hydrolysis of the resulting ester.



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Caption: A representative synthetic workflow for **6-Cyclopropylpicolinic acid**.

#### 4.2. Analytical Characterization

The identity and purity of **6-Cyclopropylpicolinic acid** are typically confirmed using a combination of spectroscopic and chromatographic techniques.

##### 4.2.1. Nuclear Magnetic Resonance (NMR) Spectroscopy

- $^1\text{H}$  NMR (400 MHz, DMSO- $d_6$ ):
  - $\delta$  12.5-13.5 (s, 1H, COOH)
  - $\delta$  7.8-8.0 (m, 2H, Ar-H)
  - $\delta$  7.4-7.6 (m, 1H, Ar-H)
  - $\delta$  2.0-2.2 (m, 1H, cyclopropyl-CH)

- $\delta$  0.9-1.2 (m, 4H, cyclopropyl-CH<sub>2</sub>)
- <sup>13</sup>C NMR (100 MHz, DMSO-d<sub>6</sub>):
  - $\delta$  ~165 (C=O)
  - $\delta$  ~160 (Ar-C)
  - $\delta$  ~148 (Ar-C)
  - $\delta$  ~138 (Ar-CH)
  - $\delta$  ~125 (Ar-CH)
  - $\delta$  ~120 (Ar-CH)
  - $\delta$  ~15 (cyclopropyl-CH)
  - $\delta$  ~10 (cyclopropyl-CH<sub>2</sub>)

#### 4.2.2. Mass Spectrometry (MS)

- Electrospray Ionization (ESI-MS):
  - Calculated for C<sub>9</sub>H<sub>9</sub>NO<sub>2</sub> [M+H]<sup>+</sup>: 164.0657
  - Calculated for C<sub>9</sub>H<sub>9</sub>NO<sub>2</sub> [M-H]<sup>-</sup>: 162.0504

#### 4.2.3. High-Performance Liquid Chromatography (HPLC)

A reverse-phase HPLC method can be developed for purity assessment and quantification.



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## Applications in Drug Discovery and Development

The incorporation of a cyclopropyl group into small molecules is a well-established strategy in medicinal chemistry to enhance metabolic stability, potency, and selectivity, while modulating physicochemical properties.[2][3] The picolinic acid scaffold is a known privileged structure in drug design, often acting as a bidentate chelator of metal ions in enzyme active sites.[4] The combination of these two moieties in **6-Cyclopropylpicolinic acid** makes it a valuable building block for the synthesis of novel therapeutic agents.

### 5.1. Rationale for Use in Medicinal Chemistry



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Caption: The strategic role of the **6-Cyclopropylpicolinic acid** scaffold in drug design.

## 5.2. Potential Therapeutic Areas

Derivatives of **6-Cyclopropylpicolinic acid** could be investigated for a range of therapeutic applications, including:

- **Oncology:** As inhibitors of kinases or other enzymes involved in cancer cell proliferation and survival.
- **Infectious Diseases:** As antibacterial or antiviral agents, potentially targeting metalloenzymes essential for pathogen replication.
- **Inflammatory Diseases:** As modulators of inflammatory pathways.
- **Neurological Disorders:** Targeting enzymes or receptors in the central nervous system.

## Conclusion

**6-Cyclopropylpicolinic acid** represents a promising and versatile building block for the development of novel small molecule therapeutics. Its unique structural features, combining the benefits of a cyclopropyl ring with the chelating properties of a picolinic acid, offer medicinal chemists a valuable tool for optimizing drug candidates. This technical guide provides a foundational understanding of its chemical identity, properties, and potential applications, serving as a catalyst for further research and development in this exciting area of medicinal chemistry.

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